

# Application Notes and Protocols: 5-Methylisoxazol-4-amine hydrochloride in Medicinal Chemistry

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## Compound of Interest

**Compound Name:** 5-Methylisoxazol-4-amine hydrochloride

**Cat. No.:** B1282153

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

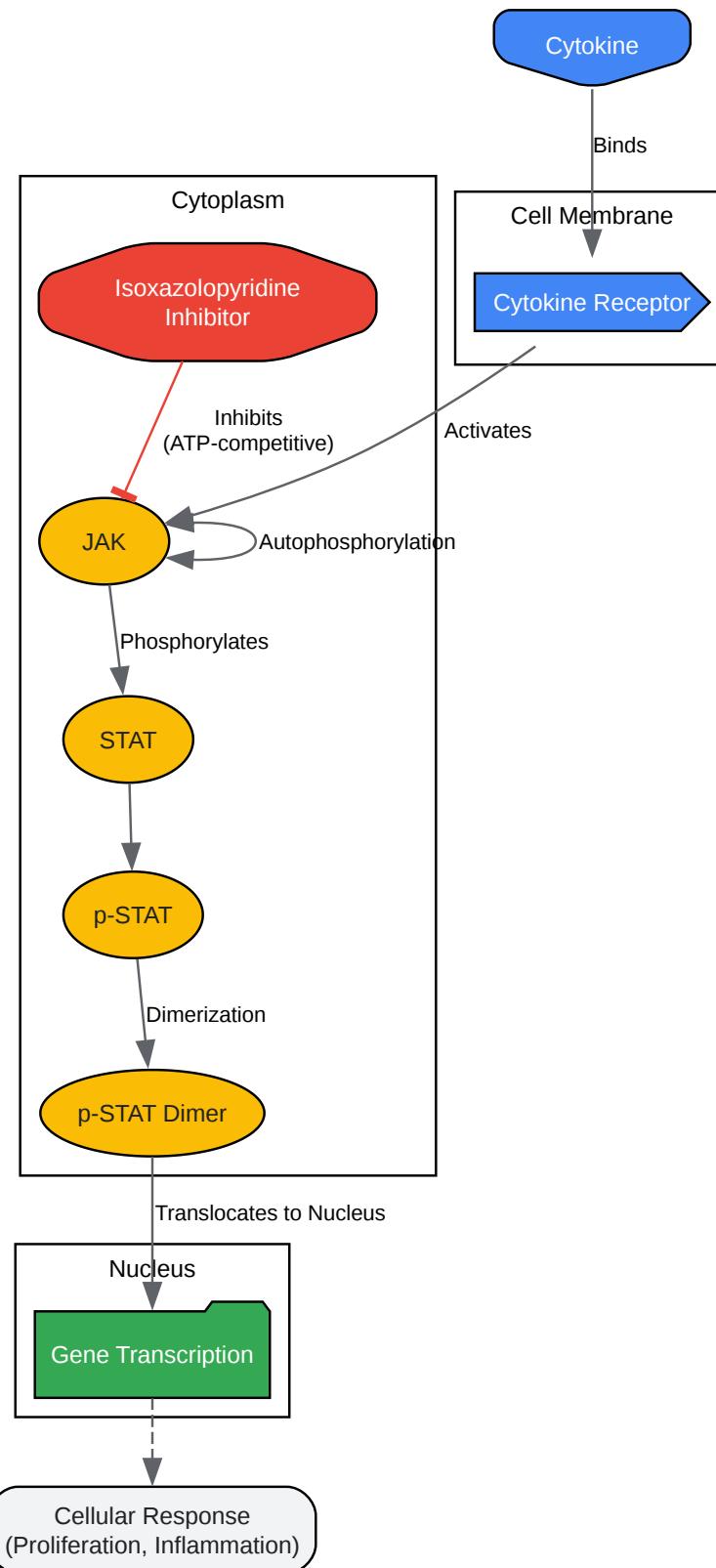
**5-Methylisoxazol-4-amine hydrochloride** is a versatile heterocyclic building block in medicinal chemistry. The isoxazole ring is a key pharmacophore found in numerous biologically active compounds, exhibiting a wide range of therapeutic properties including anti-inflammatory, antibacterial, and anticancer activities.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the use of **5-Methylisoxazol-4-amine hydrochloride** in the synthesis of potential kinase inhibitors, specifically focusing on the generation of an isoxazolo[5,4-b]pyridine scaffold, a core structure in many targeted therapies.

## Application: Synthesis of Isoxazolo[5,4-b]pyridine Derivatives as Potential Kinase Inhibitors

The isoxazolo[5,4-b]pyridine core is a bioisostere of purine and is found in a variety of compounds with demonstrated antiproliferative and antibacterial activities.<sup>[2][3]</sup> A common and effective method for the synthesis of this scaffold is the Gould-Jacobs reaction, which involves the condensation of an amino-heterocycle with a malonic ester derivative, followed by thermal cyclization.<sup>[4]</sup>

Derivatives of isoxazolopyridines have shown potential as kinase inhibitors, which are a critical class of therapeutics for cancer and inflammatory diseases. The Janus kinase (JAK) family of enzymes, which play a pivotal role in the JAK-STAT signaling pathway, are particularly relevant targets.<sup>[5]</sup> Dysregulation of this pathway is implicated in various myeloproliferative neoplasms and autoimmune disorders.

## Logical Workflow for Synthesis and Screening



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